

Comparative Analysis Guide: FD&C Red No. 4 vs. Allura Red AC

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Compound of Interest

Compound Name: FD&C Red No. 4 free acid

CAS No.: 14918-59-3

Cat. No.: B12820023

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Executive Summary

Context: In pharmaceutical and cosmetic development, the precise identification of colorants is critical due to divergent regulatory statuses.[1] FD&C Red No. 4 (Ponceau SX) and Allura Red AC (FD&C Red No. 40) are both synthetic azo dyes with nearly identical spectral signatures in the visible range. However, their safety profiles differ drastically: Red No. 4 is banned in food products (US) due to adrenal toxicity, whereas Red No. 40 is the most widely used red food dye.

Core Insight: Standard UV-Vis spectrophotometry is often insufficient for distinguishing these two dyes due to overlapping absorption maxima (

nm). High-Performance Liquid Chromatography (HPLC) is the mandatory standard for positive identification, where Allura Red AC consistently elutes earlier than FD&C Red No. 4 on C18 reverse-phase columns.

Chemical Identity & Properties

The structural similarity between these mono-azo dyes drives their similar physical properties but results in distinct biological interactions.

Table 1: Physicochemical Comparison

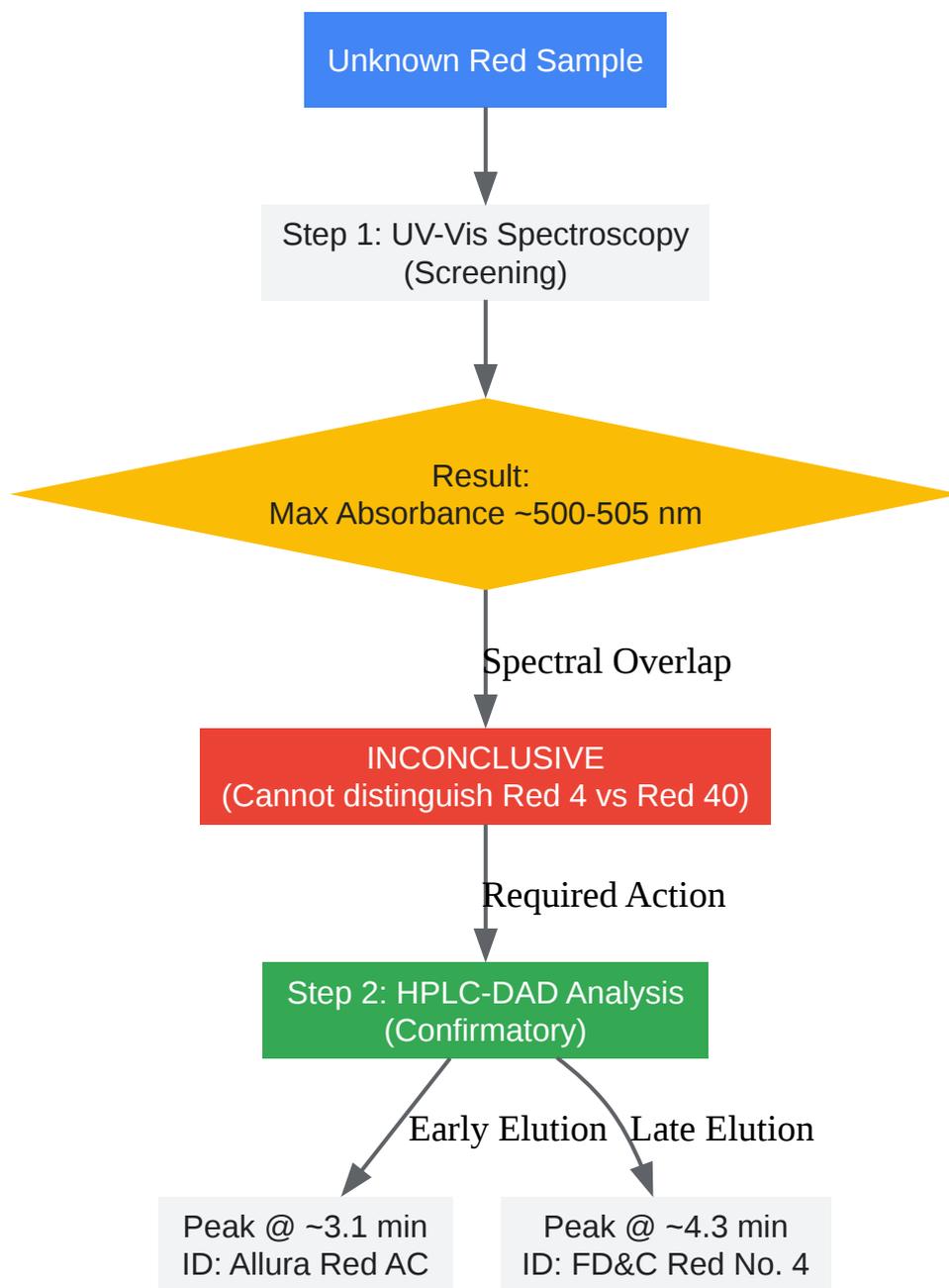
Feature	FD&C Red No. 4 (Ponceau SX)	Allura Red AC (FD&C Red No. 40)
Common Name	Ponceau SX, C.I.[2][3][4][5][6][7][8] Food Red 1	Allura Red, C.I. Food Red 17
CAS Number	4548-53-2	25956-17-6
Color Index (C.I.)	14700	16035
Molecular Formula		
Mol.[8] Weight	480.42 g/mol	496.42 g/mol
Key Structural Difference	2,4-dimethyl-5-sulfophenyl azo group	2-methoxy-5-methyl-4-sulfonato-phenyl azo group
Solubility	Soluble in water; slightly soluble in ethanol	Soluble in water; insoluble in ethanol
(Water)	~500 nm	~504 nm

Analytical Differentiation Strategy

Because the

values differ by only ~4 nm, relying solely on colorimetry can lead to false positives. The following decision logic illustrates the necessary analytical workflow.

Figure 1: Analytical Logic for Red Dye Identification



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Caption: Analytical workflow demonstrating the necessity of HPLC for definitive identification due to UV-Vis spectral overlap.

Chromatographic Separation Protocol (HPLC)

This protocol is designed to separate FD&C Red No. 4 from Allura Red AC using a standard C18 Reverse-Phase system. This method relies on the hydrophobicity difference: the methoxy

group in Allura Red AC makes it slightly more polar/elutable than the dimethyl-substituted Red No. 4.

Methodology

- Instrument: HPLC system with Diode Array Detector (DAD) or UV-Vis detector.
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus C18, 100mm x 4.6mm, 3.5 µm or equivalent).
- Detection Wavelength: 500 nm (absorbance maximum for both).[3]

Mobile Phase System

- Solvent A: 10 mM Ammonium Acetate (pH 6.9)
- Solvent B: Acetonitrile (ACN)

Gradient Profile

Time (min)	% Solvent A (Buffer)	% Solvent B (ACN)	Flow Rate
0.0	95%	5%	1.0 mL/min
5.0	65%	35%	1.0 mL/min
7.0	10%	90%	1.0 mL/min
10.0	95%	5%	1.0 mL/min

Expected Results

- Allura Red AC (Red 40): Elutes first (Retention time approx. 3.0 - 3.8 min).
- FD&C Red No. 4 (Ponceau SX): Elutes second (Retention time approx. 4.3 - 7.3 min depending on exact column length).
 - Note: In mixed standards, Red No. 4 always elutes after Red No. 40 due to stronger hydrophobic interaction with the C18 stationary phase.

Stability & Degradation Profile

Understanding the stability profile is crucial for formulation scientists to prevent color fading or degradation into potentially toxic byproducts.

Table 2: Stability Comparison

Stressor	FD&C Red No. 4	Allura Red AC	Implications
pH Stability	Stable pH 3–8	Stable pH 3–8	Both are suitable for acidic beverages and neutral cosmetics.
Light Stability	Moderate	Good	Red 40 is preferred for clear packaging (e.g., beverages).
Heat Stability	High (tolerant to baking)	High (tolerant to baking)	Both survive standard thermal processing.
Oxidation	Susceptible to reduction	Susceptible to reduction	Ascorbic acid (Vitamin C) can bleach both dyes in solution.[7]

Regulatory & Safety Context

The primary reason for distinguishing these dyes is legal compliance.

The "Red 4" Ban Explained

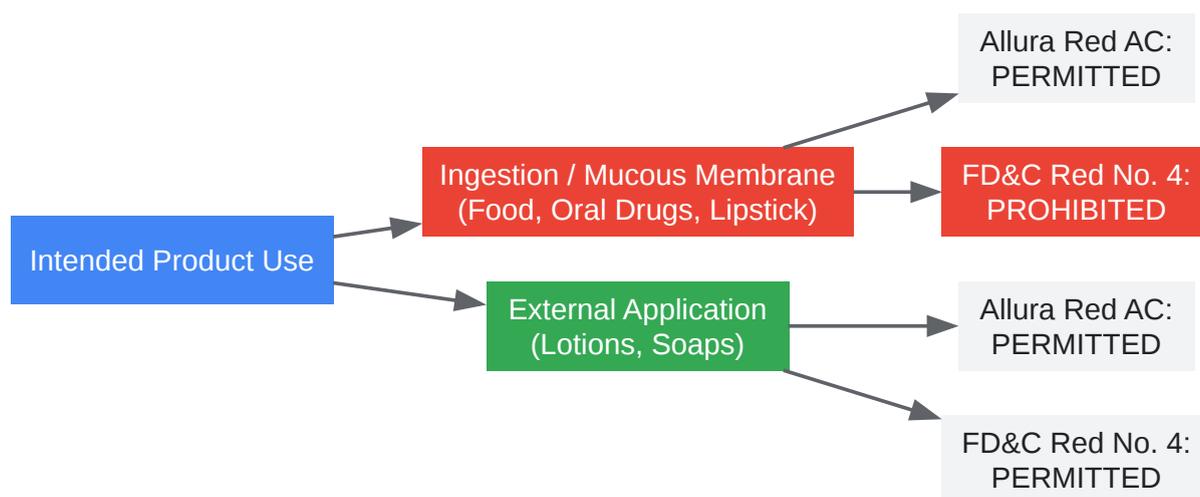
FD&C Red No. 4 was banned from food use in the United States in 1976.

- Mechanism: Studies indicated that high doses caused adrenal cortex atrophy and lesion formation in dogs.[7]
- Current Status (USA): Permitted only in externally applied drugs and cosmetics. Strictly prohibited in products intended for ingestion (foods) or application to mucous membranes (lips, eyes).

Allura Red AC Safety

- Status: Approved for general use in food, drugs, and cosmetics (FD&C).[8]
- ADI (Acceptable Daily Intake): 0-7 mg/kg body weight (JECFA/EFSA).
- Controversy: While generally safe, it is monitored for potential links to hypersensitivity and hyperactivity in children (Southampton Study), though regulatory bodies (FDA/EFSA) maintain its safety at current usage levels.

Figure 2: Regulatory Compliance Decision Tree



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Caption: Regulatory permissions based on application route (US FDA Standards).

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